

Anhydro-ouabain: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Anhydro-ouabain

Cat. No.: B12374152

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Introduction

Anhydro-ouabain is a cardiotonic steroid, a derivative of the well-known cardiac glycoside ouabain. Like its parent compound, **anhydro-ouabain** is recognized as an inhibitor of the Na⁺/K⁺-ATPase pump, a critical enzyme responsible for maintaining electrochemical gradients across cell membranes. Emerging research suggests that **anhydro-ouabain** possesses distinct biological activities, including anti-inflammatory and neuroprotective properties, making it a molecule of significant interest for further investigation in drug discovery and development. This technical guide provides a comprehensive overview of the chemical structure, properties, and known biological effects of **anhydro-ouabain**, with a focus on providing researchers with the detailed information necessary to conduct further studies.

Chemical Structure and Properties

Anhydro-ouabain is formed through a dehydration reaction from ouabain, resulting in a change in its chemical formula and molecular weight.

Table 1: Chemical and Physical Properties of **Anhydro-ouabain**

Property	Value
Chemical Formula	C ₂₉ H ₄₂ O ₁₁
Molecular Weight	566.64 g/mol
CAS Number	3029806-33-2
Melting Point	Data not available in cited sources
Boiling Point	Data not available in cited sources
Solubility	Data not available in cited sources

Note: Specific quantitative data for melting point, boiling point, and solubility of **anhydro-ouabain** are not readily available in the reviewed literature. Researchers should determine these properties experimentally.

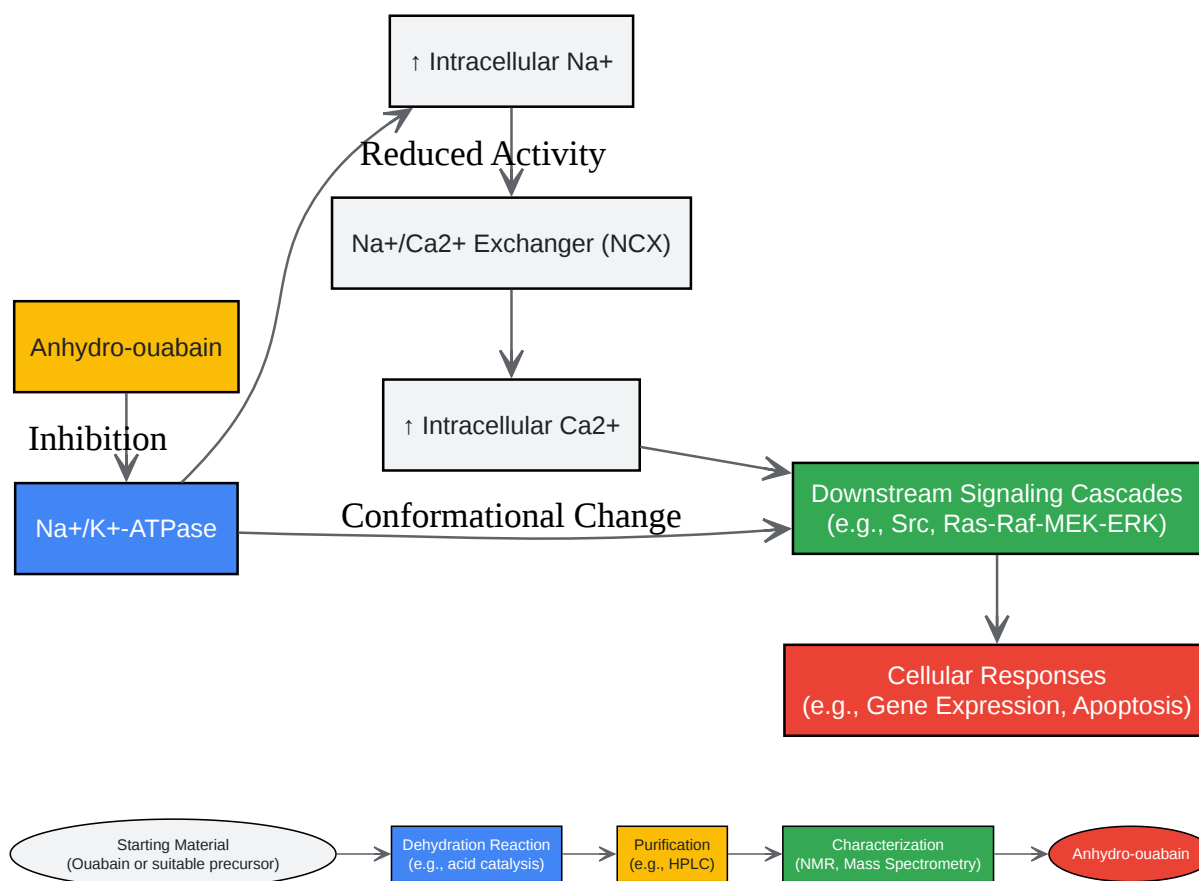
Mechanism of Action and Biological Activity

Anhydro-ouabain's primary mechanism of action is the inhibition of the Na⁺/K⁺-ATPase pump.[1] This inhibition disrupts the normal flux of sodium and potassium ions across the cell membrane, leading to a cascade of downstream effects. While the precise binding kinetics and isoform specificity of **anhydro-ouabain** have not been extensively characterized in the available literature, its activity as a cardiotonic steroid suggests it plays a role in modulating cellular signaling pathways.

Beyond its impact on the sodium pump, **anhydro-ouabain** has been noted for its potential anti-inflammatory and neuroprotective activities.[1] The specific molecular targets and signaling pathways responsible for these effects are areas of active investigation.

Signaling Pathways

The inhibition of Na⁺/K⁺-ATPase by cardiac glycosides like ouabain is known to trigger a variety of intracellular signaling cascades. It is plausible that **anhydro-ouabain** activates similar pathways. The following diagram illustrates a generalized signaling pathway initiated by Na⁺/K⁺-ATPase inhibition.



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References

- 1. medchemexpress.com [medchemexpress.com]
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